

Commercial Suppliers and Technical Data of N1-Methyl-2'-deoxyadenosine Analytical Standards

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Compound of Interest

Compound Name: N1-Methyl-2'-deoxyadenosine

Cat. No.: B15585888

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For researchers, scientists, and drug development professionals requiring **N1-Methyl-2'-deoxyadenosine** analytical standards, several commercial suppliers offer this compound. This document provides a summary of available products, their specifications, and general protocols for their use in analytical applications.

Commercial Availability

A survey of chemical suppliers indicates that **N1-Methyl-2'-deoxyadenosine** is available from various sources. The closely related isomer, N6-Methyl-2'-deoxyadenosine, is also commercially available and may be of interest for comparative studies. Key suppliers include:

- MedchemExpress: Offers **N1-Methyl-2'-deoxyadenosine**.[\[1\]](#)[\[2\]](#)
- Amsbio: Lists **N1-Methyl-2'-deoxyadenosine** in their catalog.[\[3\]](#)[\[4\]](#)
- Simson Pharma Limited: Provides 1-Methyladenosine, a related compound, and offers custom synthesis services.[\[5\]](#)
- Sigma-Aldrich (Merck): A prominent supplier of N6-Methyl-2'-deoxyadenosine, providing detailed product information and citing its use in research.[\[6\]](#)[\[7\]](#)
- Thermo Scientific Chemicals: Also a supplier of N6-Methyl-2'-deoxyadenosine.[\[8\]](#)

It is crucial for researchers to select the correct isomer for their specific application, as the position of the methyl group significantly impacts the molecule's biological and chemical

properties.

Product Specifications

The following table summarizes the quantitative data for **N1-Methyl-2'-deoxyadenosine** and the related N6-isomer from various suppliers. This allows for a direct comparison of key product specifications.

Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Purity	Storage Conditions
MedchemExpress	N1-Methyl-2'-deoxyadenosine	60192-55-4	C ₁₁ H ₁₅ N ₅ O ₃	265.27	Not specified	Powder: -20°C (3 years), 4°C (2 years); In solvent: -80°C (6 months), -20°C (1 month)[1]
Amsbio	N1-Methyl-2'-deoxyadenosine	60192-55-4	Not specified	Not specified	Not specified	-20°C[4]
Sigma-Aldrich	N6-Methyl-2'-deoxyadenosine	2002-35-9	C ₁₁ H ₁₅ N ₅ O ₃	265.27	≥98% (TLC)	-20°C[6][7]
Thermo Scientific	N6-Methyl-2'-deoxyadenosine	2002-35-9	Not specified	Not specified	99%	Not specified

Application Notes

N1-Methyl-2'-deoxyadenosine is a purine nucleoside analog.[1][2] Such analogs are known to have broad antitumor activity and are investigated for their roles in DNA damage and repair pathways.[1][2] In research, this analytical standard is primarily used for the identification and quantification of this specific DNA adduct in biological samples. This is critical for studies in toxicology, cancer research, and epigenetics to understand the mechanisms of DNA damage and the cellular response.

The N6-methylated counterpart, N6-Methyl-2'-deoxyadenosine (m6dA), is a known modification in the DNA of various organisms and is involved in the regulation of gene expression.[6][7] Analytical standards for m6dA are used to quantify its levels in genomic DNA, often by sensitive techniques like UHPLC-MS/MS.[6][7]

Experimental Protocols

Below are generalized protocols for the preparation and use of **N1-Methyl-2'-deoxyadenosine** analytical standards in common laboratory applications.

Protocol 1: Preparation of Stock and Working Solutions

Objective: To prepare accurate and stable stock and working solutions of **N1-Methyl-2'-deoxyadenosine** for use as a calibration standard.

Materials:

- **N1-Methyl-2'-deoxyadenosine** analytical standard
- Dimethyl sulfoxide (DMSO) or sterile deionized water
- Vortex mixer
- Ultrasonic bath
- Calibrated pipettes
- Sterile microcentrifuge tubes or vials

Procedure:

- Determine the appropriate solvent. Based on supplier data, **N1-Methyl-2'-deoxyadenosine** is soluble in DMSO and water.^[1] For long-term storage, DMSO is often preferred.
- Prepare a high-concentration stock solution (e.g., 10 mM).
 - Accurately weigh a precise amount of the **N1-Methyl-2'-deoxyadenosine** powder.
 - Calculate the volume of solvent required to achieve the desired concentration. The molecular weight is 265.27 g/mol .
 - Add the solvent to the powder.
 - Vortex thoroughly to dissolve. If necessary, use an ultrasonic bath to aid dissolution.^[1]
- Store the stock solution. Aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles and store at -20°C or -80°C for long-term stability.^[1]
- Prepare working solutions. On the day of the experiment, thaw an aliquot of the stock solution and perform serial dilutions with the appropriate buffer or solvent to create a calibration curve.

Protocol 2: Quantification by High-Performance Liquid Chromatography (HPLC)

Objective: To quantify **N1-Methyl-2'-deoxyadenosine** in a sample using an external calibration curve.

Materials:

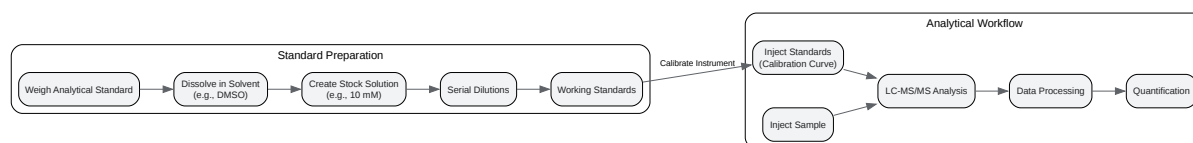
- Prepared working standards of **N1-Methyl-2'-deoxyadenosine**
- HPLC system with a UV detector
- Appropriate HPLC column (e.g., C18 reversed-phase)
- Mobile phase (e.g., a gradient of acetonitrile and water with a modifier like formic acid)
- Sample containing the analyte of interest

Procedure:

- Equilibrate the HPLC system. Run the mobile phase through the system until a stable baseline is achieved.
- Generate a calibration curve.
 - Inject a series of known concentrations of the **N1-Methyl-2'-deoxyadenosine** working standards.
 - Record the peak area for each concentration.
 - Plot the peak area versus concentration to create a linear calibration curve.
- Analyze the sample. Inject the prepared sample into the HPLC system under the same conditions.
- Quantify the analyte. Determine the peak area of **N1-Methyl-2'-deoxyadenosine** in the sample and use the calibration curve to calculate its concentration.

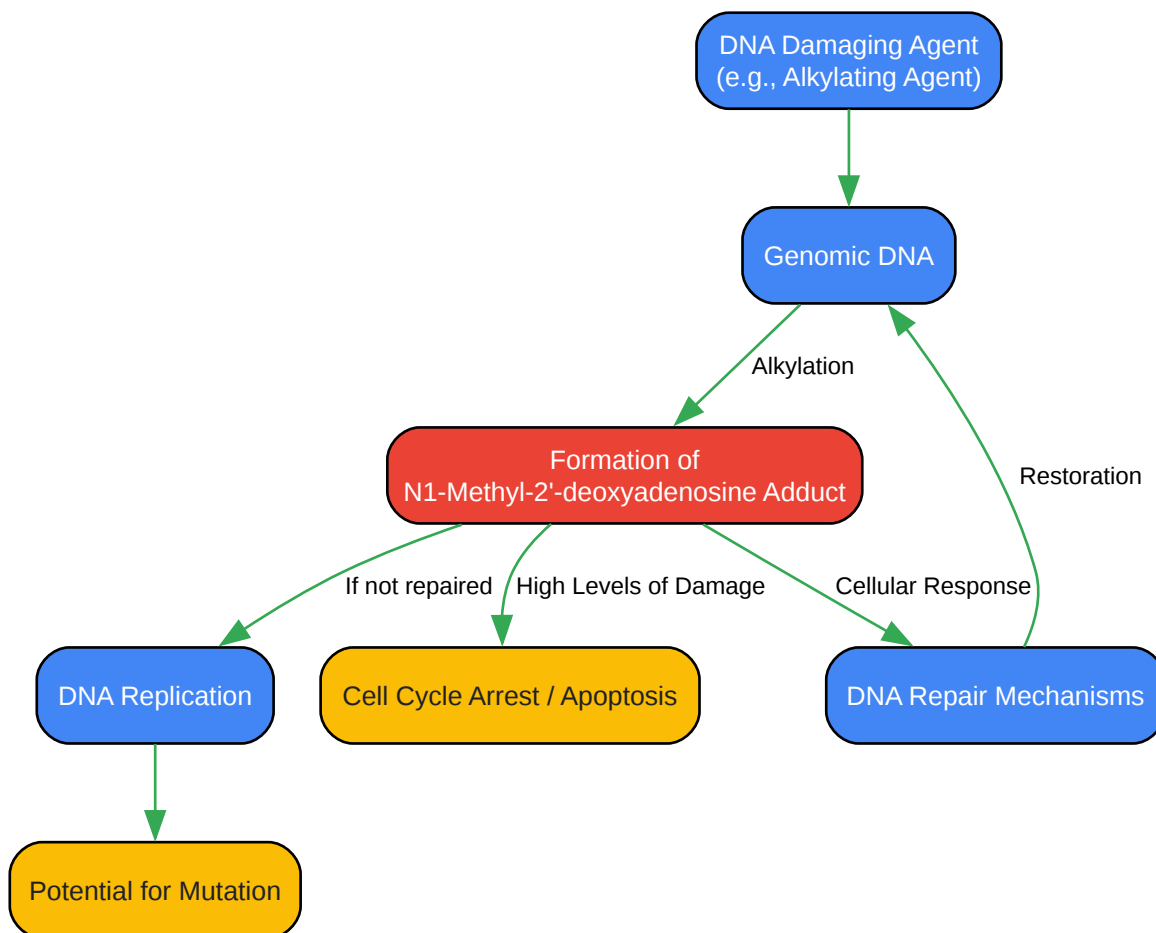
Visualizations

The following diagrams illustrate common workflows and conceptual relationships relevant to the use of **N1-Methyl-2'-deoxyadenosine** analytical standards.



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Caption: Workflow for preparing and using analytical standards.



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Caption: Conceptual pathway of DNA adduct formation and its cellular fate.

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